

Application Notes and Protocols: Preparation of (S)-PF-04449613 Stock Solutions in DMSO

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Compound of Interest

Compound Name: (S)-PF-04449613

Cat. No.: B15576807

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **(S)-PF-04449613** using Dimethyl Sulfoxide (DMSO) as a solvent. **(S)-PF-04449613** is a potent and selective inhibitor of phosphodiesterase 9 (PDE9).^{[1][2][3][4]} Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

(S)-PF-04449613 is a brain-penetrant PDE9 inhibitor that has been investigated for its role in modulating cyclic guanosine monophosphate (cGMP) levels.^{[1][3]} It has shown potential in preclinical studies related to neurological and cardiovascular conditions.^{[1][3][4][5]}

Table 1: Properties of **(S)-PF-04449613**

Property	Value	Source
Molecular Weight	395.45 g/mol	[1]
Formula	C ₂₁ H ₂₅ N ₅ O ₃	[1]
Purity	≥98%	[1]
CAS Number	1236858-52-8	[1]
Appearance	Crystalline solid	[6]
Biological Activity	Potent PDE9 inhibitor (IC ₅₀ = 22 nM)	[1]

Solubility and Storage

(S)-PF-04449613 is highly soluble in DMSO.[1][2][7] For optimal stability, both the solid compound and its stock solutions should be stored under appropriate conditions.

Table 2: Solubility and Recommended Storage Conditions

Form	Solvent	Maximum Concentration	Storage Temperature	Stability	Source
Solid	-	-	-20°C	3 years	[8]
Stock Solution	DMSO	100 mM	-20°C or -80°C	1 month at -20°C, 6 months at -80°C	[1][2][8]

Note: It is highly recommended to use freshly opened, anhydrous DMSO to prepare stock solutions, as hygroscopic DMSO can significantly impact solubility.[2][7] To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.[6][8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM (S)-PF-04449613 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(S)-PF-04449613** in DMSO.

Materials:

- **(S)-PF-04449613** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibrate:** Allow the vial of **(S)-PF-04449613** powder to come to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of **(S)-PF-04449613** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.95 mg of the compound.
- **Dissolution:**
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. To continue the example, add 1 mL of DMSO to the 3.95 mg of **(S)-PF-04449613**.
 - Cap the vial tightly and vortex thoroughly until the solid is completely dissolved.

- If necessary, use an ultrasonic bath to aid dissolution.^{[2][7]}
- Aliquoting and Storage:
 - Once the solution is clear and homogenous, aliquot it into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[2][8]}

Table 3: Example Volumes for Preparing Stock Solutions in DMSO

Desired Concentration	Mass of (S)-PF-04449613 (for 1 mL)	Volume of DMSO
1 mM	0.395 mg	1 mL
5 mM	1.98 mg	1 mL
10 mM	3.95 mg	1 mL
50 mM	19.77 mg	1 mL
100 mM	39.55 mg	1 mL

Protocol 2: Preparation of Working Solutions

For cell-based assays, it is crucial to dilute the DMSO stock solution into the appropriate aqueous culture medium. The final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid cellular toxicity.^[8] For in vivo studies, further dilution in a suitable vehicle is necessary. A commonly used vehicle is a mixture of 5% DMSO, 5% Cremophor, and 90% saline.^[3]

Materials:

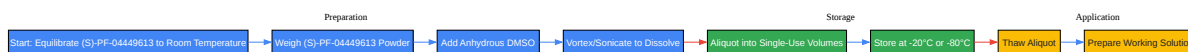
- Prepared **(S)-PF-04449613** DMSO stock solution

- Sterile cell culture medium or appropriate vehicle
- Sterile tubes and pipettes

Procedure for Cell-Based Assays:

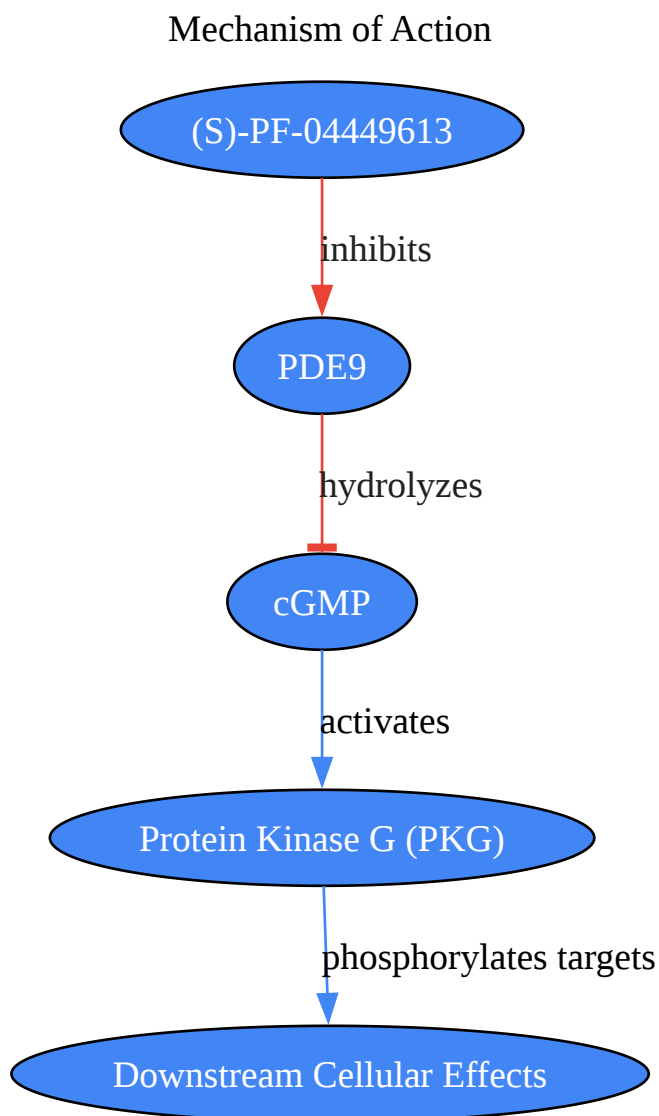
- Thaw: Thaw a single-use aliquot of the **(S)-PF-04449613** DMSO stock solution at room temperature.
- Dilution: Perform a serial dilution of the stock solution in your cell culture medium to achieve the desired final concentration. It is recommended to perform dilutions in a stepwise manner to prevent precipitation of the compound.[8]
- Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound.
- Application: Add the final working solution to your cells immediately.

Visualizations



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Caption: Workflow for preparing **(S)-PF-04449613** stock solutions.



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Caption: Simplified signaling pathway of **(S)-PF-04449613**.

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